

N,N-dimethylmorpholine-4-sulfonamide safety data sheet (SDS)

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Compound of Interest

Compound Name: *n,n*-Dimethylmorpholine-4-sulfonamide

CAS No.: 5433-57-8

Cat. No.: B1267354

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An In-depth Technical Guide to the Safety Data Sheet for **N,N-dimethylmorpholine-4-sulfonamide**

This guide provides a comprehensive safety and handling overview for **N,N-dimethylmorpholine-4-sulfonamide** (CAS No. 5433-57-8), tailored for researchers, scientists, and drug development professionals. The information herein is synthesized from available technical data sheets and chemical databases to ensure accuracy and promote a culture of safety in the laboratory. Our focus is on the practical application of safety data, moving beyond mere compliance to foster a deeper understanding of the causality behind safety protocols.

Chemical Identity and Physicochemical Properties

N,N-dimethylmorpholine-4-sulfonamide is a sulfonamide derivative containing a morpholine ring. Sulfonamides are a well-established class of compounds in medicinal chemistry.^[1] Understanding the core properties of this specific molecule is the first step in safe handling.

Property	Value	Source
IUPAC Name	N,N-dimethylmorpholine-4-sulfonamide	[2][3]
CAS Number	5433-57-8	[2][3]
Molecular Formula	C6H14N2O3S	[2][3][4]
Molecular Weight	194.25 g/mol	[2][3]
Physical State	Not specified (Assumed Solid/Liquid)	-
Solubility	No data available	-
Melting/Boiling Point	No data available	-

Hazard Identification and GHS Classification

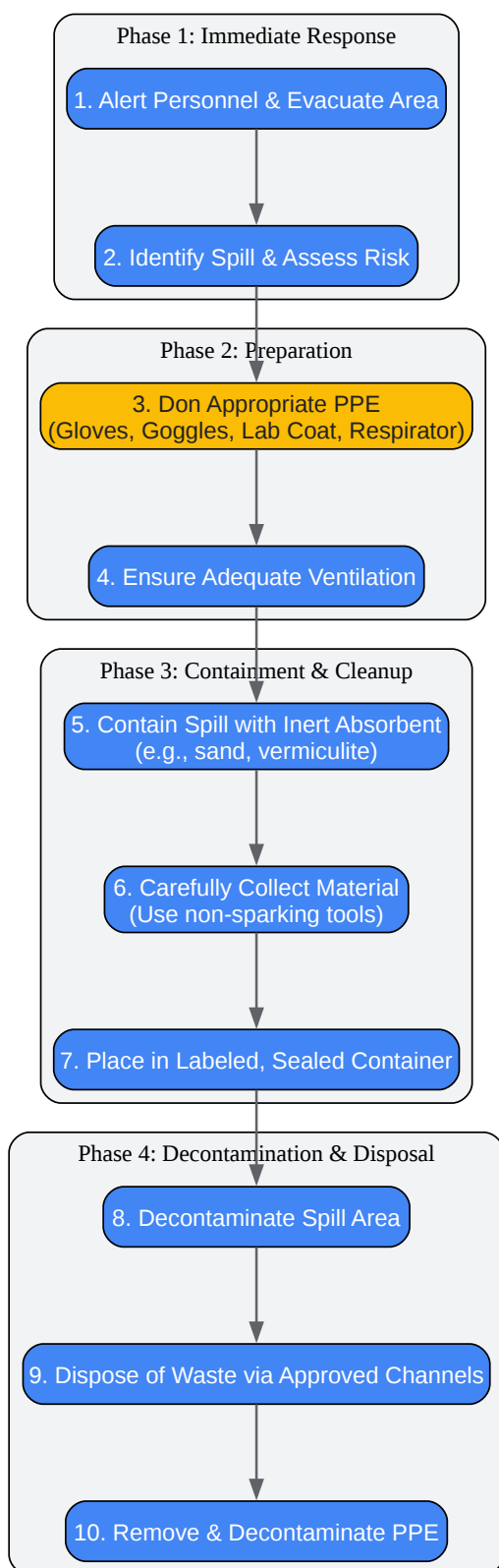
A thorough understanding of the inherent hazards of a chemical is fundamental to risk assessment and the implementation of appropriate safety controls. **N,N-dimethylmorpholine-4-sulfonamide** is classified under the Globally Harmonized System (GHS) as a hazardous substance.[2][5]

Signal Word:Warning[2]

GHS Hazard Pictogram



GHS07: Exclamation Mark



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Caption: Workflow for handling an accidental chemical spill.

Safe Handling, Storage, and Personal Protection

Proactive measures are paramount to ensuring laboratory safety. Adherence to proper handling, storage, and personal protective equipment (PPE) protocols minimizes the risk of exposure.

Handling and Storage Protocols

- Handling:
 - Use only in a well-ventilated area or under a chemical fume hood. [6] * Avoid contact with skin, eyes, and clothing. Do not breathe dust, vapor, or mist. [6][7] * Wash hands thoroughly after handling. [6] * Keep away from incompatible materials such as strong oxidizing agents. [8] * Use non-sparking tools and take precautionary measures against static discharge if the material is combustible. [7]
- Storage:
 - Store in a cool, dry, and well-ventilated place. [9][10] * Keep the container tightly closed when not in use. [6] * Store locked up, away from foodstuffs and incompatible materials. [7][9]

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls, such as fume hoods, should be the primary method of exposure control. When these are not sufficient, appropriate PPE must be worn.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles causing serious eye irritation. [6][7]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber) and a lab coat.	Prevents skin contact that can cause irritation. [6][11]
Respiratory Protection	NIOSH-approved respirator with an appropriate cartridge for organic vapors/particulates.	Required when ventilation is inadequate or if aerosols/dust are generated, to prevent respiratory tract irritation. [6][7]
Hygiene Measures	Wash hands before breaks and at the end of the workday. Do not eat, drink, or smoke in work areas. [7][10]	Prevents accidental ingestion and cross-contamination.

Toxicological and Stability Profile

Toxicological Summary

The toxicological profile is derived from its GHS classification. It is harmful if ingested and causes significant irritation to the skin, eyes, and respiratory system. [2] Chronic effects, carcinogenicity, and reproductive toxicity have not been documented in the available literature for this specific compound.

Reactivity and Stability

- **Chemical Stability:** Assumed to be stable under normal laboratory conditions of temperature and pressure. [8]* **Conditions to Avoid:** Direct sunlight, excessive heat, and open flames. [12]* **Incompatible Materials:** Strong oxidizing agents. [8]* **Hazardous Decomposition Products:** Upon combustion, may produce carbon oxides (CO, CO₂) and nitrogen oxides (NO_x). [8][9]

Disposal and Environmental Considerations

- Disposal: Dispose of this chemical and its container in accordance with all local, regional, national, and international regulations. Waste should be handled by a licensed professional waste disposal service. [7] Do not allow the product to enter drains or waterways. [13]*
Environmental Fate: No specific data on ecotoxicity, persistence, or bioaccumulation is available. It is imperative to prevent its release into the environment.

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